

Technical Monograph: N-(2,3-Dimethylphenyl)oxan-4-amine

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Compound of Interest

Compound Name: *N-(2,3-dimethylphenyl)oxan-4-amine*

Cat. No.: *B13274588*

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CAS 1157009-91-0 | Medicinal Chemistry Building Block[1][2][3][4]

Executive Summary

N-(2,3-dimethylphenyl)oxan-4-amine (also known as N-(2,3-dimethylphenyl)tetrahydro-2H-pyran-4-amine) is a specialized secondary amine intermediate used primarily in the discovery of small molecule kinase inhibitors.[1][2] It functions as a pharmacophore scaffold that combines a lipophilic, sterically crowded aniline domain (2,3-dimethylphenyl) with a polar, non-basic solubilizing group (tetrahydropyran).

This compound is frequently utilized in Structure-Activity Relationship (SAR) studies—specifically as a "des-methoxy" analog in the optimization of FLT3 and AXL inhibitors (e.g., related to the Gilteritinib scaffold) to modulate metabolic stability and solubility without introducing the basicity associated with morpholine or piperazine bioisosteres.[1][2]

Key Parameter	Data
CAS Number	1157009-91-0
IUPAC Name	N-(2,3-dimethylphenyl)oxan-4-amine
Molecular Formula	C ₁₃ H ₁₉ NO
Molecular Weight	205.30 g/mol
SMILES	<chem>CC1=C(C)C(NC2CCOCC2)=CC=C1</chem>
Core Application	Kinase Inhibitor SAR, Solubility Modulation

Chemical Profile & Structural Logic

Physiochemical Properties

The utility of CAS 1157009-91-0 lies in its balance between the hydrophobic "anchor" of the dimethylphenyl ring and the hydrophilic "tail" of the pyran ring.[\[1\]](#)[\[2\]](#)

Property	Value (Predicted)	Significance in Drug Design
cLogP	-2.8 - 3.1	Moderate lipophilicity; suitable for oral bioavailability (Rule of 5 compliant). [1] [2]
TPSA	21.26 Å ²	Low polar surface area suggests high membrane permeability (CNS penetrant potential). [2]
pKa (Conj. Acid)	-4.5 - 5.0	The aniline nitrogen is weakly basic, reducing the risk of lysosomal trapping compared to alkyl amines. [2]
H-Bond Donors	1	Single NH donor for hinge binding or specific residue interaction.
Rotatable Bonds	2	Low flexibility imposes a lower entropic penalty upon protein binding. [1] [2]

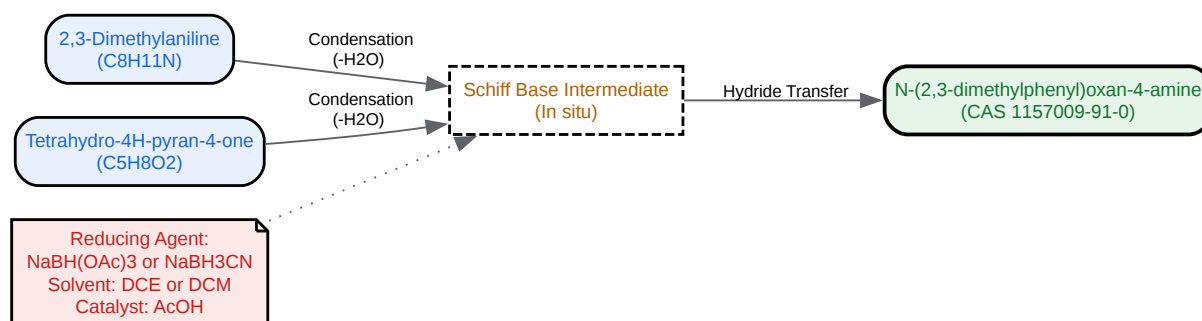
Pharmacophore Analysis

- 2,3-Dimethylphenyl Motif: This moiety provides a "steric lock."[\[1\]](#)[\[2\]](#) The ortho-methyl group forces the aniline ring to twist out of coplanarity with the attached amine bond, often pre-organizing the molecule for binding into hydrophobic pockets (e.g., the allosteric pocket of MEK or the ATP-binding site of specific tyrosine kinases).[\[1\]](#)[\[2\]](#)
- Tetrahydropyran (THP) Ring: Acts as a bioisostere for cyclohexane (lowering LogP) and morpholine (removing the basic nitrogen). This is critical for avoiding hERG channel inhibition, which is often associated with basic amines in this position.[\[2\]](#)

Synthetic Methodology

The most robust route to CAS 1157009-91-0 is the Reductive Amination of 2,3-dimethylaniline with tetrahydro-4H-pyran-4-one.[1][2] This method is preferred over nucleophilic substitution (SnAr) due to the weak nucleophilicity of the sterically hindered aniline.[2]

Reaction Scheme (Graphviz)



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Figure 1: Reductive amination pathway utilizing Sodium Triacetoxyborohydride (STAB) for mild, selective reduction.[1][2]

Detailed Protocol

Reagents:

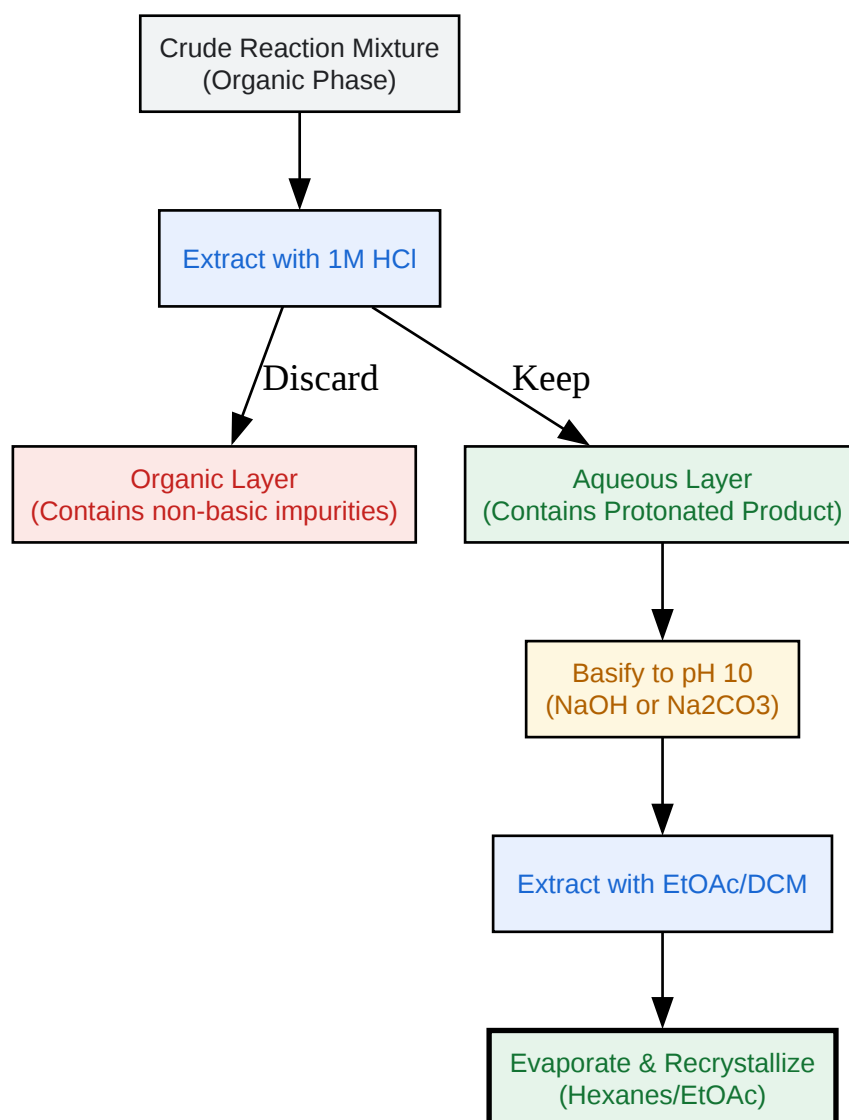
- 2,3-Dimethylaniline (1.0 equiv)[1][2]
- Tetrahydro-4H-pyran-4-one (1.1 equiv)[1][2]
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv)[2]
- Acetic Acid (AcOH) (1.0 equiv)[2]
- 1,2-Dichloroethane (DCE) or Dichloromethane (DCM)[1][2]

Step-by-Step Procedure:

- **Imine Formation:** In a dry reaction vessel under N_2 atmosphere, dissolve 2,3-dimethylaniline (e.g., 10 mmol) and tetrahydro-4H-pyran-4-one (11 mmol) in anhydrous DCE (40 mL).
- **Activation:** Add Acetic Acid (10 mmol). Stir at room temperature for 30–60 minutes to promote imine formation. Note: The steric bulk of the 2,3-dimethyl group may slow this step; mild heating (40°C) can accelerate it.^{[1][2]}
- **Reduction:** Cool the mixture to 0°C. Add Sodium Triacetoxyborohydride (15 mmol) portion-wise over 20 minutes.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor by LCMS for the consumption of the aniline ($M+H = 122$) and appearance of product ($M+H = 206$).^[2]
- **Quench:** Quench with saturated aqueous $NaHCO_3$ solution. Stir vigorously for 15 minutes until gas evolution ceases.

Purification & Isolation

Because the product is a secondary amine, it can be purified using an Acid-Base extraction strategy, minimizing the need for chromatography.^[2]



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Figure 2: Acid-Base workup strategy to isolate the amine product in high purity.

Characterization Data (Expected)

To validate the synthesis of CAS 1157009-91-0, the following spectral signatures should be confirmed:

- ^1H NMR (400 MHz, CDCl_3):
 - Aromatic: ~6.5–7.1 ppm (m, 3H, Aromatic protons). Look for the specific splitting pattern of a 1,2,3-trisubstituted benzene.

- Amine NH: ~3.5 ppm (br s, 1H).
- Methine (CH-N): ~3.4–3.6 ppm (m, 1H, Pyran C4-H).[\[1\]](#)[\[2\]](#)
- Ether (CH₂-O): ~3.9–4.0 ppm (dt, 2H) and ~3.4 ppm (td, 2H). The distinct splitting of the pyran ring is diagnostic.[\[1\]](#)[\[2\]](#)
- Methyls: ~2.1–2.3 ppm (two singlets, 6H, Ar-CH₃).
- Aliphatic (Pyran C3/C5): ~1.5–2.0 ppm (m, 4H).
- LC-MS:
 - ESI+: [M+H]⁺ = 206.15.[\[2\]](#)
 - Purity: >95% required for biological assays.

Safety & Handling

- Hazard Identification: Like most anilines, this compound should be treated as a potential skin sensitizer and irritant.[\[2\]](#)
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Secondary amines can oxidize slowly over time to form N-oxides or imines if exposed to air.[\[1\]](#)[\[2\]](#)
- PPE: Nitrile gloves, safety goggles, and a fume hood are mandatory during synthesis and handling.

References

- Abdel-Magid, A. F., et al. (1996).[\[2\]](#) "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." Journal of Organic Chemistry, 61(11), 3849-3862. [\[Link\]](#)
- Mori, M., et al. (2017).[\[2\]](#) "Gilteritinib, a FLT3/AXL inhibitor, shows antileukemic activity in mouse models of FLT3 mutated acute myeloid leukemia."[\[2\]](#) Investigational New Drugs, 35(5), 556-565. (Contextual reference for pyran-amine scaffolds in kinase inhibitors). [\[Link\]](#)

- PubChem. (n.d.).[\[1\]](#)[\[2\]](#)[\[3\]](#) Compound Summary for Tetrahydro-2H-pyran-4-amine analogs. National Library of Medicine.[\[1\]](#)[\[2\]](#) [\[Link\]](#)

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Sources

- [1. 38041-19-9|Tetrahydro-2H-pyran-4-amine|BLD Pharm \[bldpharm.com\]](#)
- [2. 4-Aminotetrahydropyran | C5H11NO | CID 419223 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. americanelements.com \[americanelements.com\]](#)
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